

Molecular weight and formula of (123B9)2-L2-PTX

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An In-depth Technical Guide on the Peptide-Drug Conjugate (123B9)2-L2-PTX

For Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the peptide-drug conjugate **(123B9)2-L2-PTX**, a promising agent in the field of targeted cancer therapy. This document details its molecular characteristics, the underlying signaling pathways it modulates, and general experimental methodologies relevant to its synthesis and characterization.

Core Molecular Data

(123B9)2-L2-PTX is an EphA2-agonistic peptide-drug conjugate (PDC).[1] It is composed of a dimeric form of the 123B9 peptide, a linker (L2), and the chemotherapeutic drug Paclitaxel (PTX).[1] The dimeric nature of the 123B9 peptide enhances its agonistic activity towards the EphA2 receptor.



Property	Value	Reference
Molecular Formula	C192H254Cl2F2N34O63	[1]
Molecular Weight	4155.16 g/mol	[1]
Target	Ephrin Receptor (EphA2)	[1]
Pathway	Antibody-drug Conjugate/ADC Related; Protein Tyrosine Kinase/RTK	[1]

Therapeutic Rationale: The EphA2 Signaling Pathway

EphA2 is a receptor tyrosine kinase that is frequently overexpressed in a variety of cancers, including breast, lung, ovarian, and pancreatic cancers. Its role in cancer is complex, exhibiting both tumor-suppressive and pro-oncogenic functions depending on the cellular context and ligand availability.

Canonical vs. Non-Canonical EphA2 Signaling

- Canonical (Ligand-Dependent) Signaling: In normal cells, the binding of its ligand, ephrin-A1, to EphA2 induces receptor clustering, autophosphorylation, and subsequent downstream signaling that can lead to tumor suppressive effects such as inhibition of cell proliferation and migration.[2][3] This pathway often involves the suppression of oncogenic pathways like RAS-MAPK and PI3K/AKT.[3][4]
- Non-Canonical (Ligand-Independent) Signaling: In many cancer cells, EphA2 is
 overexpressed in a low-ephrin-A1 environment. This leads to a ligand-independent, prooncogenic signaling cascade.[2] This pathway is often initiated by phosphorylation of EphA2
 at Serine 897 by kinases such as RSK, AKT, and PKA, promoting tumor cell survival,
 migration, invasion, and metastasis.[2][3][5]

(123B9)2-L2-PTX is designed to function as an EphA2 agonist, mimicking the action of ephrin-A1. By binding to and activating EphA2, it aims to induce the canonical, tumor-suppressive signaling pathway, leading to receptor internalization and degradation, thereby reducing the



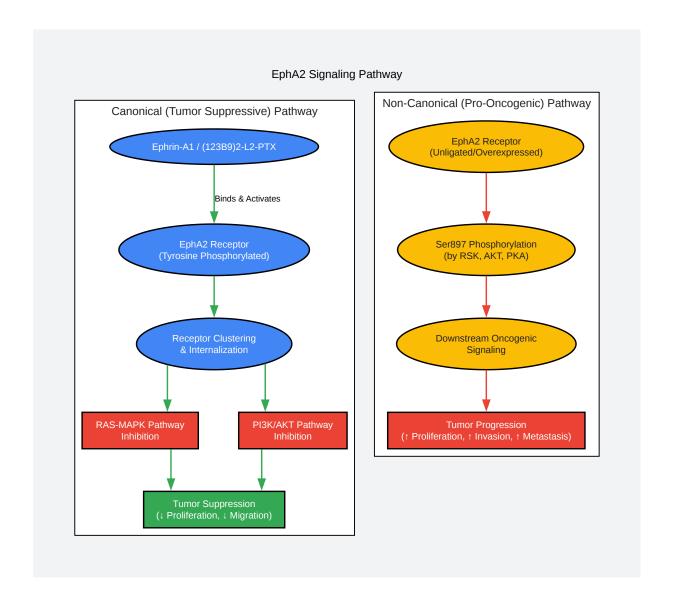




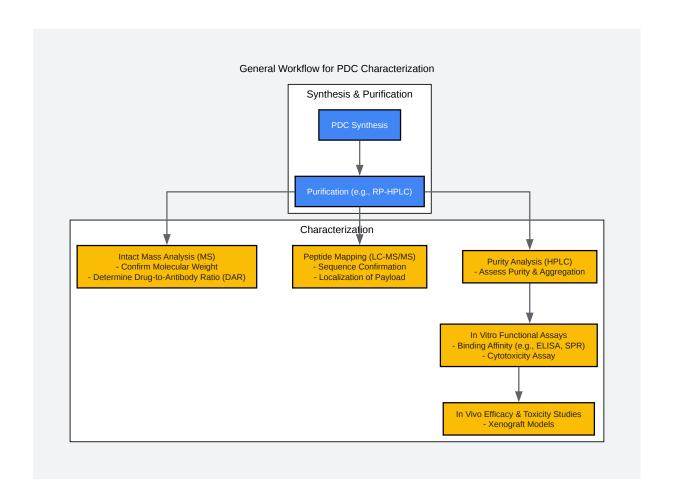
overall levels of pro-oncogenic EphA2 on the cancer cell surface. Concurrently, upon internalization, the cytotoxic payload, Paclitaxel, is released inside the cancer cell, leading to targeted cell death.

Below is a diagram illustrating the dual nature of the EphA2 signaling pathway.









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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Emerging and Diverse Functions of the EphA2 Noncanonical Pathway in Cancer Progression [jstage.jst.go.jp]
- 3. encyclopedia.pub [encyclopedia.pub]
- 4. aacrjournals.org [aacrjournals.org]
- 5. mdpi.com [mdpi.com]
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